

# Protocols for Aminopyralid Herbicide Application in Rangelands: Application Notes and Methodologies

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## Compound of Interest

Compound Name: *Aminopyralid*

Cat. No.: *B1667105*

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## Abstract

**Aminopyralid** is a selective, systemic herbicide widely utilized in rangeland management for the control of invasive and noxious broadleaf weeds.[1][2][3] Its efficacy is attributed to its action as a synthetic auxin, mimicking natural plant growth hormones and causing uncontrolled growth leading to plant death in susceptible species.[4][5] This document provides detailed application notes and experimental protocols for the use of **aminopyralid** in rangeland ecosystems, intended for researchers, scientists, and land management professionals. The information compiled herein is synthesized from various scientific studies and technical reports to ensure a comprehensive overview of its application, efficacy, and environmental considerations.

## Application Notes

### Target Weed Species

**Aminopyralid** is effective against a broad spectrum of broadleaf weeds prevalent in rangelands. Notable target species include, but are not limited to:

- Thistles: Canada thistle (*Cirsium arvense*), Musk thistle (*Carduus nutans*), Yellow starthistle (*Centaurea solstitialis*)[6][7]

- Knapweeds: Russian knapweed (*Acroptilon repens*), Spotted knapweed (*Centaurea stoebe*) [6]
- Ragweeds: Western ragweed (*Ambrosia psilostachya*) [8][9]
- Other Invasive Species: Medusahead (*Taeniatherum caput-medusae*), Leafy spurge (*Euphorbia esula*), Yellow toadflax (*Linaria vulgaris*) [10][11]

## Application Timing

The timing of **aminopyralid** application is critical for maximizing its efficacy and is dependent on the target weed's growth stage and the management objective.

- Pre-emergence (PRE): Fall applications of **aminopyralid** can be effective for controlling winter annuals and some perennial weeds. [10] For instance, PRE applications have shown good to excellent control of western ragweed. [8][9][12]
- Post-emergence (POST): Spring or early summer applications are generally most effective when target weeds are in the rosette to bolting or early bud stage. [7][11] For medusahead, spring applications just before the heading stage have proven highly effective in reducing seed production and subsequent cover. [10][13] Fall applications to perennial weed regrowth, such as Canada thistle rosettes, can also provide excellent long-term control. [7][11]

## Application Rates

Application rates for **aminopyralid** vary depending on the target weed species, infestation density, and whether it is a broadcast or spot treatment. Rates are typically expressed in grams of acid equivalent per hectare (g ae/ha) or pounds of active ingredient per acre (lbs a.e./ac).

Target Weed Species	Typical Application Rate (g ae/ha)	Maximum Application Rate (g ae/ha)	Reference
General Broadleaf Weeds	87.4 (0.078 lbs a.e./ac)	123.3 (0.11 lbs a.e./ac)	<a href="#">[1]</a> <a href="#">[6]</a>
Western Ragweed (PRE)	≥ 89	-	<a href="#">[8]</a> <a href="#">[9]</a>
Canada Thistle	90 - 120	245 (spot treatment)	<a href="#">[7]</a> <a href="#">[11]</a>
Medusahead (Spring)	55 - 123	245	<a href="#">[10]</a> <a href="#">[13]</a>
Leafy Spurge	245 (spot treatment, short-term control)	-	<a href="#">[11]</a>

Note: Always consult the product label for specific application rates and use restrictions.[\[14\]](#)[\[15\]](#)

## Tank-Mixing

**Aminopyralid** can be tank-mixed with other herbicides to broaden the spectrum of controlled weeds. Common tank-mix partners include:

- 2,4-D: For enhanced control of a wider range of broadleaf weeds.[\[8\]](#)
- Metsulfuron-methyl: For control of both broadleaf weeds and some brush species.[\[1\]](#)
- Triclopyr: For improved control of woody plants and brush.[\[1\]](#)

Always perform a jar test to ensure compatibility before tank-mixing products. Follow all label instructions for each product in the tank mix.[\[15\]](#)

## Environmental Fate and Non-Target Effects

- Soil Persistence: **Aminopyralid** can persist in the soil, with a half-life ranging from 32 to 533 days.[\[16\]](#) This persistence can affect the establishment of sensitive broadleaf crops in rotation.[\[4\]](#)[\[17\]](#)

- **Mobility:** It is mobile in soil and can potentially leach into groundwater or move with surface water runoff.[18]
- **Non-Target Plants:** **Aminopyralid** is selective for broadleaf plants and generally does not harm grasses at labeled rates.[5] However, desirable native forbs can be negatively impacted.[18]
- **Animal and Aquatic Life:** The herbicide has low toxicity to mammals, birds, fish, and aquatic invertebrates.[1][16][19]
- **Manure and Compost:** **Aminopyralid** can pass through grazing animals and remain active in their manure.[5][17] This can lead to injury of sensitive plants if the manure or compost is used in gardens or on susceptible crops.[17][18]

## Experimental Protocols

### Protocol for Evaluating the Efficacy of Aminopyralid on a Target Weed Species

**Objective:** To determine the dose-dependent efficacy of **aminopyralid** on a specific rangeland weed and its impact on desirable forage grass production.

**Materials:**

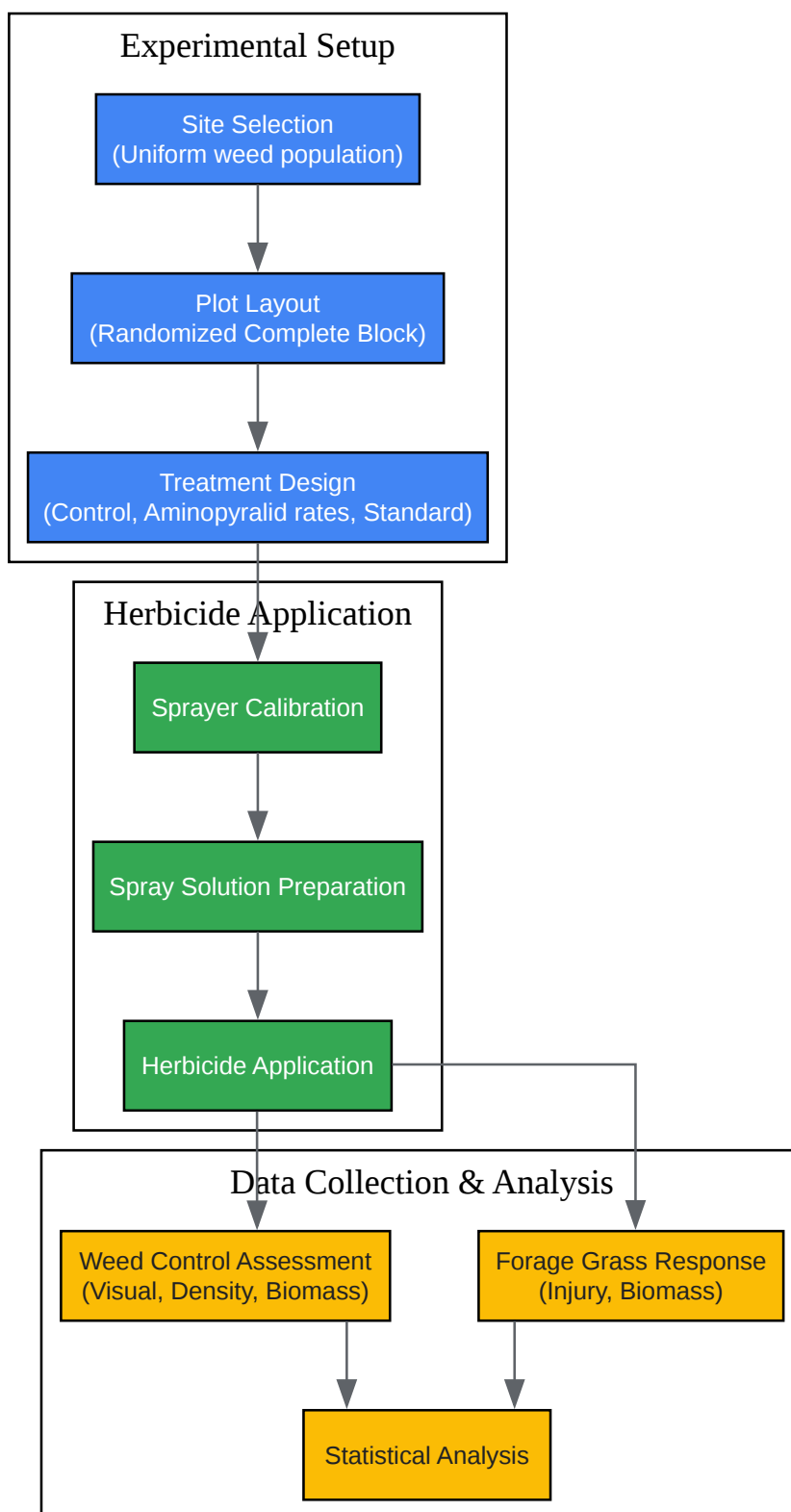
- **Aminopyralid** herbicide formulation (e.g., Milestone®)
- Non-ionic surfactant
- Calibrated backpack or ATV-mounted sprayer
- Personal Protective Equipment (PPE) as per product label
- Plot marking materials (flags, stakes)
- Data collection tools (quadrats, biomass clippers, scales, camera)

**Experimental Design:**

- Site Selection: Choose a rangeland site with a uniform and dense population of the target weed species.
- Plot Layout: Establish experimental plots (e.g., 10 x 30 feet) in a randomized complete block design with at least four replications per treatment.[\[11\]](#)
- Treatments:
  - Untreated control
  - **Aminopyralid** at three different application rates (e.g., low, medium, and high rates based on label recommendations for the target weed).[\[11\]](#)
  - A standard herbicide treatment for comparison (e.g., picloram or 2,4-D).[\[7\]](#)
- Herbicide Application:
  - Calibrate the sprayer to deliver a known volume of spray solution per unit area (e.g., 17 gallons per acre).[\[11\]](#)
  - Prepare the spray solutions for each treatment, including the addition of a non-ionic surfactant as recommended by the product label.
  - Apply the treatments to the designated plots at the appropriate growth stage of the target weed.
- Data Collection:
  - Weed Control: Visually assess percent control of the target weed at set intervals (e.g., 30, 60, 90, and 365 days after treatment) compared to the untreated control.[\[11\]](#)
  - Weed Density and Biomass: At the end of the growing season, count the number of target weed plants and harvest the aboveground biomass within a defined quadrat in each plot. Dry the biomass to a constant weight.
  - Forage Grass Response: Visually assess any injury to desirable forage grasses. At peak standing crop, harvest the forage grass biomass from a defined quadrat in each plot and determine the dry weight.

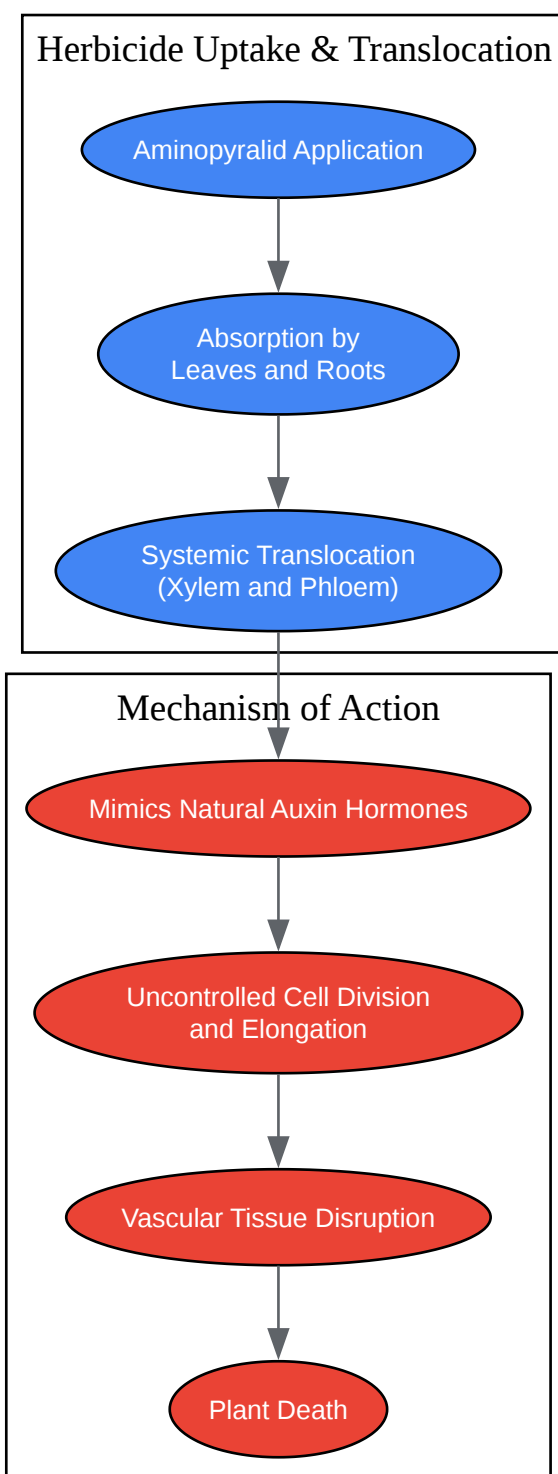
- **Data Analysis:** Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

## Visualizations



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**Figure 1.** Experimental workflow for evaluating **aminopyralid** efficacy.



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**Figure 2.** Simplified signaling pathway of **aminopyralid** in susceptible plants.

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## References

- 1. [wsdot.wa.gov](http://wsdot.wa.gov) [[wsdot.wa.gov](http://wsdot.wa.gov)]
- 2. Aminopyralid Vs Picloram: Comparing Pasture and Rangeland Herbicides for Professional Use [[allpesticides.com](http://allpesticides.com)]
- 3. Understanding the Effects and Applications of Aminopyralid Herbicide in Agriculture [[cnagrochem.com](http://cnagrochem.com)]
- 4. [nbinno.com](http://nbinno.com) [[nbinno.com](http://nbinno.com)]
- 5. Aminopyralid (Herbicide) Use in Pastures and Hayfields | N.C. Cooperative Extension [[polk.ces.ncsu.edu](http://polk.ces.ncsu.edu)]
- 6. [eplanning.blm.gov](http://eplanning.blm.gov) [[eplanning.blm.gov](http://eplanning.blm.gov)]
- 7. [ncwss.org](http://ncwss.org) [[ncwss.org](http://ncwss.org)]
- 8. Evaluation of Aminopyralid Applied PRE to Control Western Ragweed (*Ambrosia psilostachya*) in Oklahoma Pastureland | Weed Technology | Cambridge Core [[cambridge.org](http://cambridge.org)]
- 9. Evaluation of Aminopyralid Applied PRE to Control Western Ragweed (*Ambrosia psilostachya*) in Oklahoma Pastureland | Weed Technology | Cambridge Core [[cambridge.org](http://cambridge.org)]
- 10. [ars.usda.gov](http://ars.usda.gov) [[ars.usda.gov](http://ars.usda.gov)]
- 11. [ag.ndsu.edu](http://ag.ndsu.edu) [[ag.ndsu.edu](http://ag.ndsu.edu)]
- 12. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 13. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 14. [cdn-de.agrilife.org](http://cdn-de.agrilife.org) [[cdn-de.agrilife.org](http://cdn-de.agrilife.org)]
- 15. [alabamacounties.org](http://alabamacounties.org) [[alabamacounties.org](http://alabamacounties.org)]
- 16. [beyondpesticides.org](http://beyondpesticides.org) [[beyondpesticides.org](http://beyondpesticides.org)]
- 17. [alligare.com](http://alligare.com) [[alligare.com](http://alligare.com)]

- 18. mass.gov [mass.gov]
- 19. dnr.wisconsin.gov [dnr.wisconsin.gov]
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